

An In-depth Technical Guide to 4-Aminoazobenzene

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 4-Aminoazobenzene

Cat. No.: B3023576

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive overview of the fundamental physicochemical properties of **4-Aminoazobenzene**, a significant azo dye. It includes a detailed experimental protocol for its synthesis, presented to meet the rigorous standards of research and development professionals.

Core Physicochemical Data

4-Aminoazobenzene, also known as Aniline Yellow, is an aromatic amine and a derivative of azobenzene. It serves as a crucial intermediate in the synthesis of various other dyes and chemical compounds.^[1] Its core properties are summarized below for quick reference.

Property	Value
Molecular Formula	C ₁₂ H ₁₁ N ₃ [2] [3] [4] [5]
Molecular Weight	197.24 g/mol [2] [3] [4] [5] [6]
CAS Number	60-09-3 [2] [3] [7]
Appearance	Yellow to orange crystalline solid [3] or orange powder. [1] [5]
Melting Point	123-126 °C [4] [6]
Boiling Point	>360 °C [1] [4] [6]
Synonyms	p-Aminoazobenzene, 4-(Phenylazo)aniline, Aniline Yellow, C.I. Solvent Yellow 1. [2] [3] [5]

Synthesis of 4-Aminoazobenzene: An Experimental Protocol

The synthesis of **4-Aminoazobenzene** is a classic example of electrophilic aromatic substitution, specifically a diazo coupling reaction. The process involves two primary stages: the diazotization of aniline to form a benzenediazonium chloride intermediate, followed by the coupling of this intermediate with another aniline molecule.[\[8\]](#)

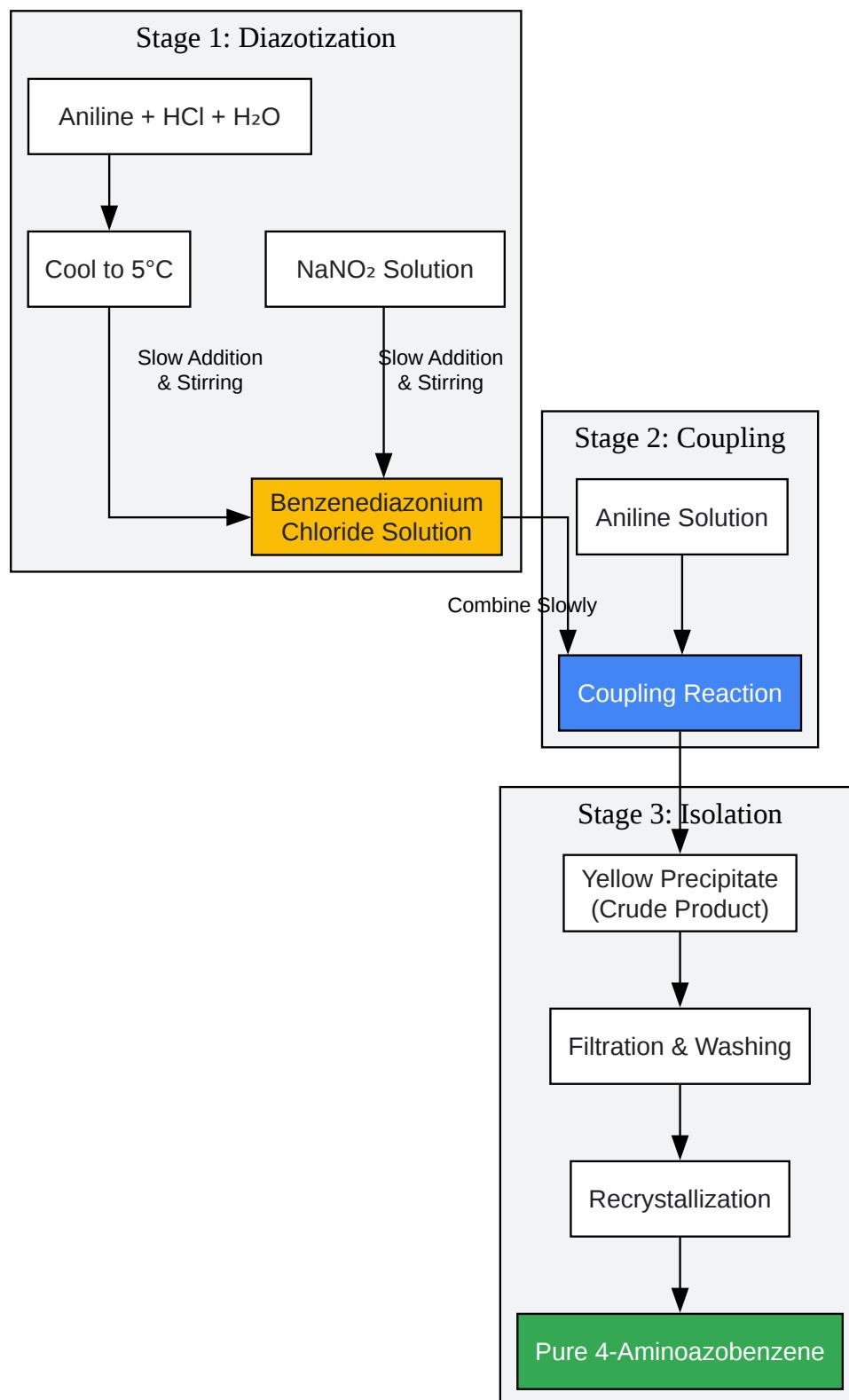
Experimental Methodology

- Preparation of Benzenediazonium Chloride (Diazotization):
 - In a beaker, dissolve 4.5 ml of aniline in a mixture of 10 ml of concentrated hydrochloric acid and 20 ml of water. Stir until a clear solution of aniline hydrochloride is formed.[\[1\]](#)[\[8\]](#)
 - Cool this solution to approximately 5°C in an ice bath to ensure the stability of the diazonium salt to be formed.[\[1\]](#)[\[8\]](#)
 - In a separate beaker, prepare a solution of 4 g of sodium nitrite in 20 ml of water.[\[1\]](#)[\[8\]](#)

- Slowly add the sodium nitrite solution dropwise to the cooled aniline hydrochloride solution while maintaining constant stirring. Keep the temperature below 5°C throughout the addition. This reaction forms the benzenediazonium chloride intermediate.[1]
- Coupling Reaction:
 - In a separate flask, prepare a solution of 4 ml of aniline in 4 ml of hydrochloric acid.[8]
 - Slowly, and with continuous stirring, add the aniline solution to the freshly prepared, cold benzenediazonium chloride solution.[1][8]
 - A yellow precipitate of **4-Aminoazobenzene** (Aniline Yellow) will begin to form as the coupling reaction proceeds.[8]
- Isolation and Purification:
 - Allow the reaction mixture to stand for a period to ensure complete precipitation.
 - Filter the resulting yellow precipitate using a Buchner funnel.[8]
 - Wash the crude product with cold water to remove any unreacted salts and acids.[8]
 - The crude sample can be further purified by recrystallization from a suitable solvent, such as carbon tetrachloride or ethanol, to obtain the pure **4-Aminoazobenzene** dye.[8]

Visualized Experimental Workflow

The following diagram illustrates the key stages in the synthesis of **4-Aminoazobenzene**, from starting reagents to the final product.

[Click to download full resolution via product page](#)

Caption: Workflow for the synthesis of **4-Aminoazobenzene**.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Preparation of Aniline Yellow: Step-by-Step Guide & Tips [vedantu.com]
- 2. Organic Syntheses Procedure [orgsyn.org]
- 3. 4-AMINOAZOBENZENE synthesis - chemicalbook [chemicalbook.com]
- 4. rsc.org [rsc.org]
- 5. pccc.icrc.ac.ir [pccc.icrc.ac.ir]
- 6. Organic Syntheses Procedure [orgsyn.org]
- 7. benchchem.com [benchchem.com]
- 8. byjus.com [byjus.com]
- To cite this document: BenchChem. [An In-depth Technical Guide to 4-Aminoazobenzene]. BenchChem, [2025]. [Online PDF]. Available at: <https://www.benchchem.com/product/b3023576#4-aminoazobenzene-molecular-weight-and-formula>

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com